

Technical Guide: Physical Properties of 2,5-Difluorophenylhydrazine Solid

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Compound of Interest

Compound Name: 2,5-Difluorophenylhydrazine

CAS No.: 97108-50-4

Cat. No.: B1297453

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of solid **2,5-Difluorophenylhydrazine**. The information is curated for professionals in research and development who utilize this compound as a key intermediate in the synthesis of pharmaceuticals and other bioactive molecules. This document includes tabulated physical data, detailed experimental protocols for property determination, and a visualization of a key synthetic pathway involving this compound.

Core Physical Properties

2,5-Difluorophenylhydrazine is a substituted aromatic hydrazine that serves as a crucial building block in organic synthesis. Its physical characteristics are fundamental to its handling, storage, and reaction kinetics. The data presented here has been compiled from various chemical suppliers and literature sources. It is important to note that properties can vary slightly based on the purity of the sample and the method of measurement. The compound is typically available as the free base or as a hydrochloride salt, which exhibit different physical properties.

Quantitative Physical Data

The table below summarizes the key physical properties of **2,5-Difluorophenylhydrazine** and its hydrochloride salt for easy comparison.

Property	2,5-Difluorophenylhydrazine	2,5-Difluorophenylhydrazine Hydrochloride
CAS Number	97108-50-4	175135-73-6
Molecular Formula	C ₆ H ₆ F ₂ N ₂	C ₆ H ₇ ClF ₂ N ₂
Molecular Weight	144.12 g/mol	180.58 g/mol
Appearance	Light tan solid	Data not consistently available
Melting Point	75-76 °C[1]	Data not available
Boiling Point	189.5 °C at 760 mmHg[1]	189.5 °C at 760 mmHg[2]
Density	1.379 g/cm ³ [1]	Data not available
Solubility	Sparingly soluble in water; soluble in many organic solvents.	Increased solubility in water compared to the free base.

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the primary physical properties of solid organic compounds like **2,5-Difluorophenylhydrazine**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range.

Methodology:

- **Sample Preparation:** A small amount of the dry **2,5-Difluorophenylhydrazine** solid is finely ground into a powder. A small portion of the powder is then packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus (such as a Mel-Temp or a Thiele tube setup) is used. The capillary tube containing the sample is placed in the heating block or oil bath of the apparatus, adjacent to a thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal melts (the completion of melting) are recorded. This range is reported as the melting point. For an unknown compound, a preliminary, faster heating rate can be used to determine an approximate melting range, followed by a slower, more accurate measurement.^[2]

Boiling Point Determination

For a solid compound that is stable at its boiling point, this property can be determined using a micro-scale method.

Methodology:

- **Sample Preparation:** A small amount of **2,5-Difluorophenylhydrazine** is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample within the test tube.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube filled with mineral oil.
- **Observation:** The sample is heated until a continuous stream of bubbles emerges from the open end of the inverted capillary tube. The heat is then removed, and the sample is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded.

as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.^{[1][3][4]}

Solubility Determination

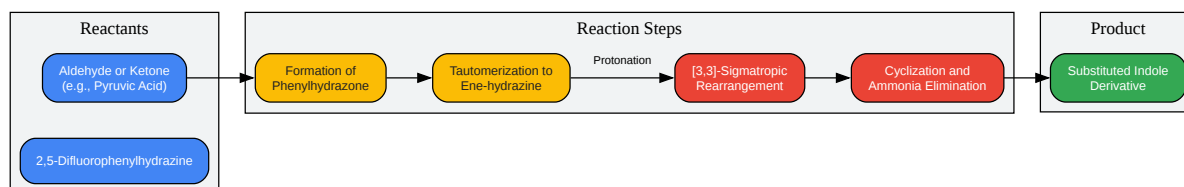
Qualitative solubility tests are performed to understand the polarity of a compound and to select appropriate solvents for reactions and purifications.

Methodology:

- **Sample and Solvent Preparation:** A small, measured amount of **2,5-Difluorophenylhydrazine** solid (e.g., 10-20 mg) is placed into a series of small test tubes.
- **Solvent Addition:** A measured volume of a solvent (e.g., 1 mL) is added to each test tube. Common solvents for testing include water, ethanol, diethyl ether, acetone, and toluene.
- **Observation:** The mixture is agitated or stirred vigorously for a set period (e.g., 1-2 minutes) at room temperature. The solubility is observed and categorized as soluble (dissolves completely), partially soluble, or insoluble.^{[5][6]}
- **pH Testing:** For aqueous solutions, the pH can be tested with litmus paper to indicate acidic or basic properties.

Synthetic Pathway Visualization

2,5-Difluorophenylhydrazine is a key precursor in the Fischer indole synthesis, a widely used method for synthesizing indole ring systems, which are prevalent in many pharmaceutical agents. The following diagram illustrates the logical workflow of this important reaction.



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Caption: Workflow of the Fischer Indole Synthesis.

This reaction proceeds through the initial formation of a phenylhydrazone from **2,5-difluorophenylhydrazine** and a carbonyl compound under acidic conditions.[7][8] This intermediate then tautomerizes to an ene-hydrazine. A key step is the[9][9]-sigmatropic rearrangement, followed by cyclization and the elimination of ammonia to yield the final aromatic indole product.[7][10][11] This synthesis is a cornerstone of heterocyclic chemistry and highlights the utility of **2,5-difluorophenylhydrazine** as a synthetic intermediate.

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References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 2. almaaqal.edu.iq [almaaqal.edu.iq]
- 3. scribd.com [scribd.com]
- 4. Video: Boiling Points - Concept [jove.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]

- [7. Fischer indole synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [8. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [9. youtube.com \[youtube.com\]](#)
- [10. Fischer Indole Synthesis: Steps, Mechanism & Key Applications \[vedantu.com\]](#)
- [11. jk-sci.com \[jk-sci.com\]](#)
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